

4-Bromo-2-chlorophenol-13C6 molecular weight and formula

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Compound of Interest

Compound Name: 4-Bromo-2-chlorophenol-13C6

Cat. No.: B15557072

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In-Depth Technical Guide: 4-Bromo-2-chlorophenol-13C6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides essential information regarding the isotopically labeled compound **4-Bromo-2-chlorophenol-13C6**, focusing on its molecular formula and molecular weight. This compound is a heavy-isotope-labeled version of 4-Bromo-2-chlorophenol, a chemical intermediate used in the synthesis of various pharmaceutical and agricultural products. The incorporation of Carbon-13 (^{13}C) isotopes is invaluable for metabolic studies, mechanistic investigations, and as an internal standard in quantitative mass spectrometry-based analyses.

Core Molecular Data

The fundamental molecular properties of **4-Bromo-2-chlorophenol-13C6** are detailed below. The molecular formula specifies the elemental composition, while the molecular weight is a critical parameter for a wide range of experimental procedures, including solution preparation and analytical measurements.

Parameter	Value
Molecular Formula	$^{13}\text{C}_6\text{H}_4\text{BrClO}$
Calculated Molecular Weight	213.49 g/mol

Molecular Composition and Weight Calculation

The molecular formula of the unlabeled 4-Bromo-2-chlorophenol is C₆H₄BrClO.^{[1][2][3][4][5]} In the isotopically labeled variant, all six carbon atoms in the benzene ring are replaced with the stable isotope Carbon-13.

The molecular weight is calculated by summing the atomic masses of each constituent atom. For this calculation, the monoisotopic mass of ¹³C and the standard atomic weights of the other elements are utilized.

- Carbon-13 (¹³C): 13.00335 amu^{[6][7][8][9][10]}
- Hydrogen (H): 1.008 amu^{[11][12][13][14][15]}
- Bromine (Br): 79.904 amu^{[16][17][18][19][20]}
- Chlorine (Cl): 35.453 amu^{[21][22][23][24][25]}
- Oxygen (O): 15.999 amu^{[26][27][28][29][30]}

Calculation: $(6 \times 13.00335) + (4 \times 1.008) + (1 \times 79.904) + (1 \times 35.453) + (1 \times 15.999) = 213.49$ g/mol

Visualization of Molecular Information

The following diagram provides a visual representation of the key molecular attributes of **4-Bromo-2-chlorophenol-¹³C₆**.

4-Bromo-2-chlorophenol- ¹³ C ₆	
Molecular Formula	Molecular Weight
¹³ C ₆ H ₄ BrClO	213.49 g/mol

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